

An In-depth Technical Guide to the Thermophysical Properties of Strontium Oxide

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Compound of Interest

Compound Name: Strontium oxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of two critical thermophysical properties of **strontium oxide** (SrO): its melting point and thermal expansion coefficient. This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the material characteristics of **strontium oxide** for various applications, including its use in bioceramics and as a component in pharmaceutical formulations.

Quantitative Data Summary

The fundamental thermophysical properties of **strontium oxide** are summarized in the table below. These values are critical for predicting the material's behavior under various temperature conditions.

| Property | Value | Notes |
|---|---|---|
| Melting Point | 2531 °C (2804 K) | Strontium oxide has a very high melting point, characteristic of refractory oxides. |
| Linear Thermal Expansion Coefficient (α) | Data for pure, polycrystalline SrO is not readily available in the literature. However, values for related strontium-containing perovskite oxides are reported. For example, the average linear thermal expansion coefficient for SrZrO ₃ is approximately $2.98 \times 10^{-6} \text{ K}^{-1}$ at temperatures below 970 K. [1] The coefficient for SrTiO ₃ is about $3.23 \times 10^{-5} \text{ K}^{-1}$. [1] It is important to experimentally determine the coefficient for specific applications. | The thermal expansion behavior is a crucial parameter for assessing the thermomechanical stability of materials, especially in composite structures or when subjected to thermal cycling. |

Experimental Protocols

A precise understanding of the methodologies used to determine these properties is essential for data interpretation and replication. The following sections detail the standard experimental protocols for measuring the melting point and thermal expansion coefficient of ceramic materials like **strontium oxide**.

The high melting point of **strontium oxide** necessitates specialized techniques for accurate measurement. The capillary method, while common for organic compounds, is not suitable for such refractory materials. High-temperature visual observation or thermal analysis methods are employed.

Protocol: High-Temperature Optical Pyrometry

- **Sample Preparation:** A small, representative sample of pure **strontium oxide** powder is pressed into a pellet or placed in a crucible made of a high-melting-point, non-reactive material such as tungsten or molybdenum.
- **Furnace and Atmosphere:** The sample is placed in a high-temperature furnace, often an induction furnace or a strip furnace, capable of reaching temperatures above 2600 °C.^[2] The furnace atmosphere is typically controlled to be inert (e.g., argon) or a vacuum to prevent any chemical reactions at elevated temperatures.^[2]
- **Heating:** The sample is heated at a controlled rate. It is crucial to ensure uniform heating to minimize thermal gradients within the sample.
- **Temperature Measurement:** A calibrated optical pyrometer is used to measure the temperature of the sample. The pyrometer is focused on the surface of the sample, and its brightness is compared to a calibrated filament to determine the temperature.^[2] To ensure accuracy, it is desirable to approximate blackbody conditions, which can be achieved by sighting the pyrometer into a small cavity within the sample or the crucible.^{[2][3]}
- **Observation and Melting Point Determination:** The sample is visually monitored through a protected viewing port as the temperature increases. The melting point is identified as the temperature at which the first sign of liquid formation is observed, or when the sample begins to flow.^{[4][5]} For crystalline solids, this transition should be sharp. The temperature at which the entire sample becomes liquid is also recorded to define the melting range.^{[4][6]}
- **Calibration:** The entire system, including the pyrometer and furnace, should be calibrated against standard reference materials with known melting points in a similar temperature range.^{[2][3]}

Dilatometry is the most common and accurate method for measuring the coefficient of thermal expansion (CTE) of solid materials like ceramics.^{[7][8][9][10]}

Protocol: Push-Rod Dilatometry

- **Sample Preparation:** A dense, sintered bar or cylindrical sample of **strontium oxide** with a precisely known length (typically 10 to 50 mm) is prepared.^[10] The end faces of the sample should be flat and parallel.

- Apparatus: A push-rod dilatometer is used. This instrument consists of a furnace for controlled heating and cooling, a sample holder (often made of fused silica or alumina), a push-rod that rests against the sample, and a highly sensitive displacement transducer (like an LVDT) to measure the change in the sample's length.[8][11]
- Measurement Procedure:
 - The sample is placed in the sample holder, and the push-rod is brought into contact with it.
 - The sample is heated in the furnace according to a predefined temperature program, which includes a controlled heating rate (e.g., 5 °C/min).[7]
 - As the temperature changes, the sample expands or contracts, causing the push-rod to move. This displacement is continuously recorded by the transducer, along with the corresponding temperature measured by a thermocouple placed near the sample.[11]
- Data Analysis: The change in length (ΔL) is plotted against the change in temperature (ΔT). The coefficient of linear thermal expansion (α) is calculated from the slope of this curve using the following formula:[12][13]

$$\alpha = (1/L_0) * (\Delta L/\Delta T)$$

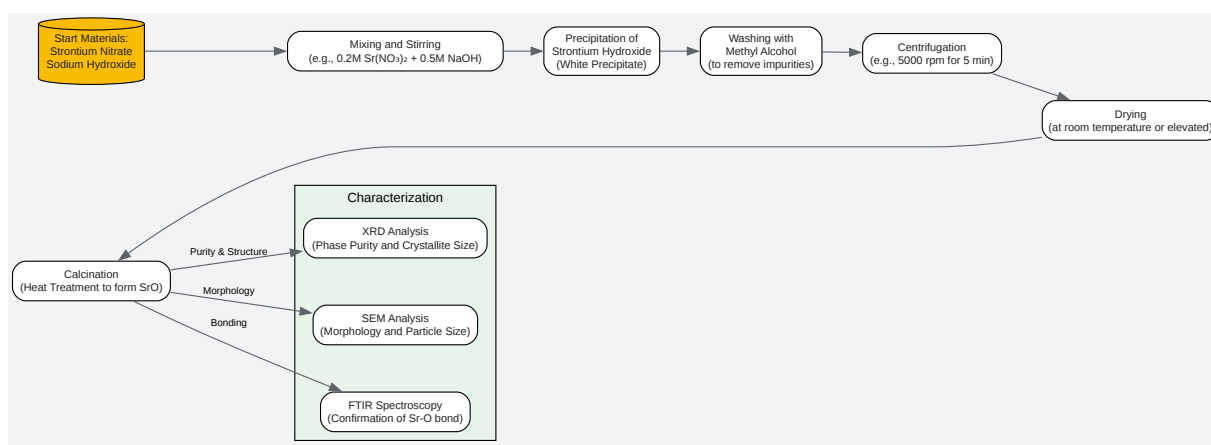
where L_0 is the initial length of the sample. The CTE is often reported as an average value over a specific temperature range.

- Calibration: The dilatometer is calibrated using a standard material with a well-characterized and certified thermal expansion, such as sapphire or alumina.

Synthesis and Analysis Workflow

The properties of **strontium oxide** can be influenced by its synthesis method and purity. The sol-gel method is a common technique for producing fine, high-purity **strontium oxide** powders.[14][15][16]

The following diagram illustrates the typical workflow for the sol-gel synthesis of **strontium oxide** nanoparticles, followed by characterization to confirm purity and crystallinity.



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